

Thermophysical Data of Trichlorofluoromethane (CFC-11) for Modeling Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Freon-11

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An In-depth Technical Guide

This technical guide provides a comprehensive overview of the thermophysical properties of Trichlorofluoromethane (CFC-11, R-11). Intended for researchers, scientists, and engineers, this document compiles essential data for modeling and simulation purposes. The information is presented in a structured format, including detailed tables of properties, descriptions of experimental methodologies, and logical diagrams to illustrate workflows and processes.

Introduction

Trichlorofluoromethane, also known as **Freon-11** or CFC-11, is a chlorofluorocarbon with the chemical formula CCl_3F .^{[1][2]} It is a colorless and volatile liquid that boils at approximately room temperature (23.77 °C).^[1] Historically, CFC-11 was widely used as a refrigerant in low-pressure systems, a blowing agent for polyurethane foams, and a solvent.^{[1][3]} Due to its high ozone depletion potential, its production was phased out under the Montreal Protocol.^[1] However, understanding its thermophysical properties remains crucial for environmental modeling, legacy system analysis, and research into alternative fluids.^{[4][5][6]}

Accurate thermophysical data is the bedrock of any reliable simulation. For modeling heat transfer, fluid dynamics, and thermodynamic cycles involving CFC-11, precise values for properties such as density, viscosity, thermal conductivity, and specific heat are indispensable. This guide summarizes these key properties as a function of temperature, based on established equations of state and experimental data.

Thermophysical Property Data

The following tables summarize the essential thermophysical properties of CFC-11 in both saturated liquid and vapor phases. The data is primarily derived from correlations and equations of state, such as the Bender equation of state, which are widely used for refrigerants. [\[7\]](#)

Table 1: General Properties of CFC-11

Property	Value	Units
Chemical Formula	CCl ₃ F	-
Molar Mass	137.37	g/mol
Boiling Point (at 1 atm)	23.77	°C
Melting Point	-110.48	°C
Critical Temperature	198.0	°C
Critical Pressure	4.41	MPa
Critical Density	554	kg/m ³
Ozone Depletion Potential (ODP)	1.0	-

Source:[\[1\]](#)[\[8\]](#)

Table 2: Thermophysical Properties of Saturated CFC-11 (Liquid)

Temp (°C)	Density (kg/m ³)	Specific Heat (kJ/kg·K)	Viscosity (mPa·s)	Thermal Cond. (W/m·K)	Surface Tension (mN/m)
-40	1629.4	0.825	1.030	0.111	26.8
-20	1579.5	0.842	0.730	0.104	24.1
0	1528.1	0.861	0.550	0.097	21.4
20	1474.6	0.883	0.430	0.090	18.8
40	1418.5	0.910	0.340	0.083	16.2
60	1358.9	0.942	0.270	0.076	13.6

Data calculated based on property correlations referenced in[7][9].

Table 3: Thermophysical Properties of Saturated CFC-11 (Vapor)

Temp (°C)	Density (kg/m ³)	Specific Heat (kJ/kg·K)	Viscosity (μPa·s)	Thermal Cond. (mW/m·K)	Vapor Pressure (kPa)
-40	2.59	0.525	8.8	6.1	13.3
-20	5.38	0.548	9.6	6.8	32.8
0	10.3	0.572	10.4	7.5	66.8
20	18.5	0.598	11.2	8.2	123.5
40	31.3	0.626	12.0	9.0	211.5
60	50.4	0.658	12.9	9.8	341.2

Data calculated based on property correlations referenced in[3][7][9].

Experimental Protocols & Methodologies

The determination of thermophysical properties requires precise and validated experimental techniques. The data presented in this guide is based on methods commonly employed for

refrigerants and other fluids.

3.1 Measurement of Thermal Conductivity

The transient hot-wire method is a prevalent technique for measuring the thermal conductivity of fluids.

- **Principle:** A thin platinum wire is submerged in the fluid. A step-voltage is applied, causing the wire to heat up (acting as both a heating element and a resistance thermometer).
- **Methodology:** The rate of temperature increase in the wire is directly related to the thermal conductivity of the surrounding fluid. The temperature rise over time is recorded, and the thermal conductivity is calculated from the solution to the transient heat conduction equation. This method is highly accurate and minimizes the effects of natural convection.[\[3\]](#)

3.2 Measurement of Viscosity

For liquids, a falling-body viscometer can be used. For gases, methods like the capillary tube viscometer are common.

- **Principle (Falling-Body Viscometer):** A precisely machined piston or sphere is allowed to fall under gravity through the fluid contained in a cylinder.
- **Methodology:** The terminal velocity of the falling body is measured. This velocity, along with the known densities of the body and the fluid, and the geometry of the setup, allows for the calculation of the fluid's dynamic viscosity using Stokes' law. The entire apparatus is maintained at a constant temperature to ensure accurate results.

3.3 Measurement of Vapor Pressure

A static or dynamic equilibrium method is used to determine vapor pressure.

- **Principle (Static Method):** A sample of the liquid is placed in a thermostatically controlled, evacuated vessel connected to a pressure measuring device.
- **Methodology:** At a given temperature, the liquid evaporates until the pressure in the vessel reaches a constant value, which is the saturation or vapor pressure.[\[10\]](#) The temperature of

the system is precisely controlled, and the pressure is measured using a high-accuracy transducer.^[10] Measurements are taken at various temperatures to establish the vapor pressure curve.^[10]

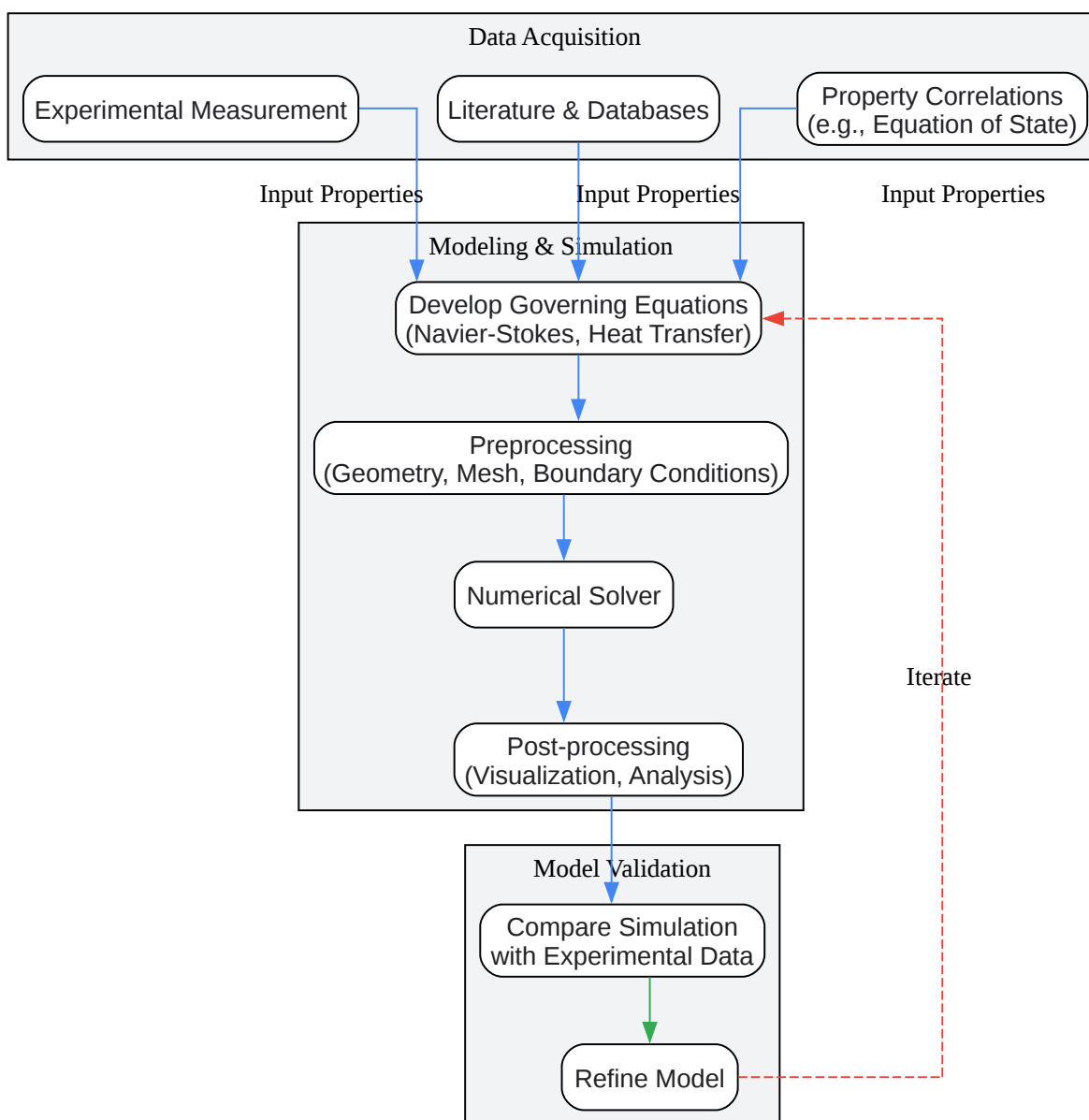
3.4 Measurement of Specific Heat Capacity

Specific heat capacity is typically measured using calorimetry.^[11]^[12]

- Principle: A known mass of the substance is heated by a known quantity of energy (e.g., from an electric heater).
- Methodology: The substance is held in an insulated container (calorimeter) to minimize heat loss. A measured amount of heat is supplied to the sample, and the resulting temperature change is precisely recorded.^[13] The specific heat capacity is then calculated using the formula $q = mc\Delta T$, where q is the heat added, m is the mass, c is the specific heat capacity, and ΔT is the change in temperature.^[13]^[14]

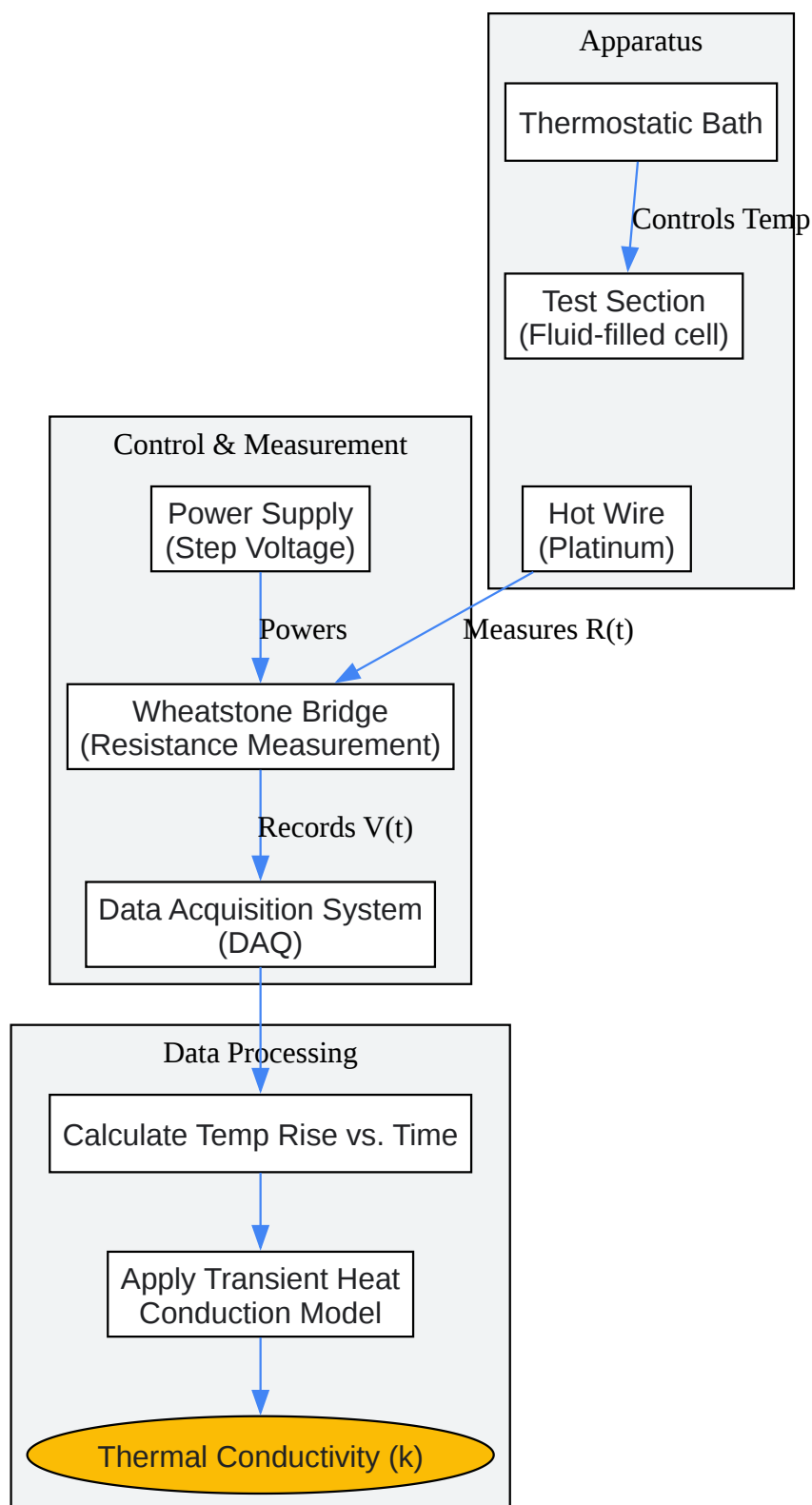
Visualization of Modeling & Experimental Workflows

The following diagrams, created using the DOT language, illustrate key logical and experimental workflows relevant to the use of thermophysical data.



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Caption: Workflow for utilizing thermophysical data in computational fluid dynamics (CFD) modeling.



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Caption: Simplified workflow for the transient hot-wire method for thermal conductivity.

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- To cite this document: BenchChem. [Thermophysical Data of Trichlorofluoromethane (CFC-11) for Modeling Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174993#thermophysical-data-of-cfc-11-for-modeling]

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